

# 4-Phenylpiperidine-4-methanol molecular weight and formula

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## Compound of Interest

Compound Name: **4-Phenylpiperidine-4-methanol**

Cat. No.: **B1266228**

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## Technical Guide: 4-Phenylpiperidine-4-methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the physicochemical properties of **4-Phenylpiperidine-4-methanol**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. The following sections detail its molecular formula, weight, and a generalized experimental workflow for its analysis.

## Core Physicochemical Data

The fundamental molecular properties of **4-Phenylpiperidine-4-methanol** are summarized below. This data is essential for stoichiometric calculations, analytical method development, and interpretation of experimental results.

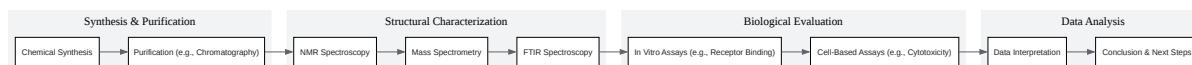
Property	Value
Molecular Formula	C <sub>12</sub> H <sub>17</sub> NO <sup>[1]</sup>
Molecular Weight	191.27 g/mol <sup>[2]</sup>
Monoisotopic Mass	191.13101 Da <sup>[1]</sup>

## Chemical Structure and Properties

**4-Phenylpiperidine-4-methanol** is a derivative of piperidine featuring a phenyl group and a hydroxymethyl group attached to the same carbon atom (C4). The presence of the polar hydroxyl group and the basic nitrogen atom, combined with the nonpolar phenyl ring, imparts a specific solubility and reactivity profile to the molecule.

## Hypothetical Experimental Workflow

Due to the specific nature of **4-Phenylpiperidine-4-methanol**, detailed experimental protocols and established signaling pathways are not widely available in public literature. However, a general workflow for the characterization and initial biological screening of such a novel compound is presented below. This workflow is a standardized approach in early-stage drug discovery.

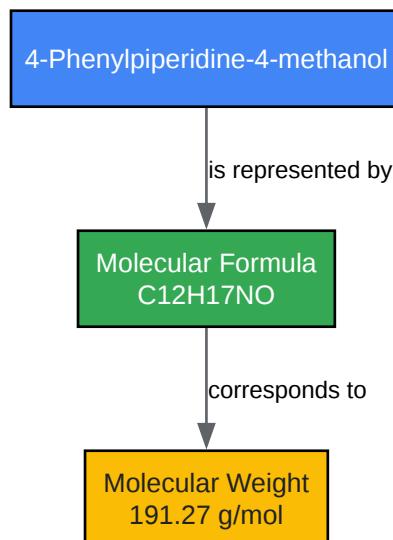


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Caption: A generalized experimental workflow for the synthesis, purification, characterization, and biological evaluation of a novel chemical entity like **4-Phenylpiperidine-4-methanol**.

## Logical Relationship of Chemical Identifiers

The relationship between the common name, molecular formula, and molecular weight is fundamental for chemical identification and database management. The following diagram illustrates this logical connection for **4-Phenylpiperidine-4-methanol**.



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Caption: Logical diagram showing the relationship between the chemical name, molecular formula, and molecular weight of **4-Phenylpiperidine-4-methanol**.

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## References

- 1. PubChemLite - 4-phenylpiperidine-4-methanol (C12H17NO) [pubchemlite.lcsb.uni.lu]
- 2. 4220-08-0|(4-Phenylpiperidin-4-yl)methanol|BLD Pharm [bldpharm.com]
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